

Solubility Profile of 2-Phenyl-1H-imidazole-4,5-dicarbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-phenyl-1H-imidazole-4,5-dicarbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on the solubility of **2-phenyl-1H-imidazole-4,5-dicarbonitrile** in organic solvents. Due to the limited availability of specific quantitative data for this compound, this guide focuses on providing a qualitative solubility profile based on analogous compounds, detailed experimental protocols for determining solubility, and a logical workflow for these experimental procedures.

Predicted Solubility Profile

While specific quantitative solubility data for **2-phenyl-1H-imidazole-4,5-dicarbonitrile** is not readily available in the current literature, a qualitative assessment can be inferred from the solubility of structurally related compounds.

Key Structural Features Influencing Solubility:

- **Imidazole Ring:** The imidazole ring itself is a polar heterocyclic moiety, contributing to some degree of polarity.
- **Phenyl Group:** The presence of a nonpolar phenyl group at the 2-position is expected to decrease solubility in polar solvents and increase it in non-polar organic solvents. Studies have shown that the solubility of phenylimidazoles is significantly lower than that of 1H-imidazole or benzimidazoles in several organic solvents.^[1]

- **Dicarbonitrile Groups:** The two nitrile (-CN) groups at the 4 and 5-positions are strongly polar and can participate in dipole-dipole interactions. This feature is expected to enhance solubility in polar aprotic solvents.

Inference from Analogous Compounds:

Based on the solubility of similar compounds, the following qualitative predictions can be made for **2-phenyl-1H-imidazole-4,5-dicarbonitrile**:

Compound	Solvent(s)	Solubility
4,5-Dicyanoimidazole	Acetonitrile, DMSO, Methanol[2][3][4]	Soluble[2][3][4]
4,5-Dicyanoimidazole	Water	Insoluble[2]
2-Phenylimidazole	Ethanol, Acetone	Soluble in common organic solvents like ethanol, acetone. [5]
2-Phenylimidazole	Water	Slightly soluble[5]
2-Propyl-1H-imidazole-4,5-dicarboxylic acid	N,N-Dimethylformamide	Very soluble[6]
2-Propyl-1H-imidazole-4,5-dicarboxylic acid	Methanol	Soluble[6]
2-Propyl-1H-imidazole-4,5-dicarboxylic acid	Glacial acetic acid	Sparingly soluble[6]
2-Propyl-1H-imidazole-4,5-dicarboxylic acid	Chloroform	Very slightly soluble[6]
2-Propyl-1H-imidazole-4,5-dicarboxylic acid	Water	Practically insoluble[6]
2-(2-nitrophenyl)-4,5-diphenyl-1H-imidazole	Acetone	Soluble[7]
Phenylimidazole Derivatives	Dichloromethane, 1-Chlorobutane, Toluene, 2-Nitrotoluene	The solubilities of phenylimidazoles were found to be very low in chloroalkanes and significantly lower than 1H-imidazole or benzimidazoles in all tested solvents.[1]

Recrystallization Solvents as Indicators of Solubility:

The solvents used for the recrystallization of related compounds can provide insights into their solubility at elevated temperatures. For instance, 2-(4-chlorophenyl)-4, 5-diphenyl-1H-imidazole and its derivatives have been recrystallized from absolute ethanol, suggesting good solubility in hot ethanol and lower solubility at room temperature.[8] Similarly, 2-phenyl-4,5-di-p-tolyl-1H-imidazole has been purified by recrystallization from a 90% ethanol solution.[9]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for the gravimetric determination of the solubility of **2-phenyl-1H-imidazole-4,5-dicarbonitrile** in an organic solvent. This method is widely applicable and can be adapted for various solvents and temperatures.

Materials:

- **2-phenyl-1H-imidazole-4,5-dicarbonitrile** (solute)
- Selected organic solvent(s)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker with temperature control
- Syringe filters (e.g., 0.22 μm PTFE)
- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-phenyl-1H-imidazole-4,5-dicarbonitrile** to a vial containing a known volume of the selected organic solvent. An excess of the solid should be visible at

the bottom of the vial to ensure saturation.

- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature bath or a shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid premature crystallization.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the exact volume of the filtered solution.
 - Evaporate the solvent from the dish or vial. This can be done at room temperature in a fume hood, or more rapidly in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of the compound. For high-boiling point solvents, a vacuum oven is recommended.
 - Once the solvent is completely evaporated, cool the dish or vial to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the dish or vial containing the dried solute on an analytical balance.
- Calculation of Solubility:

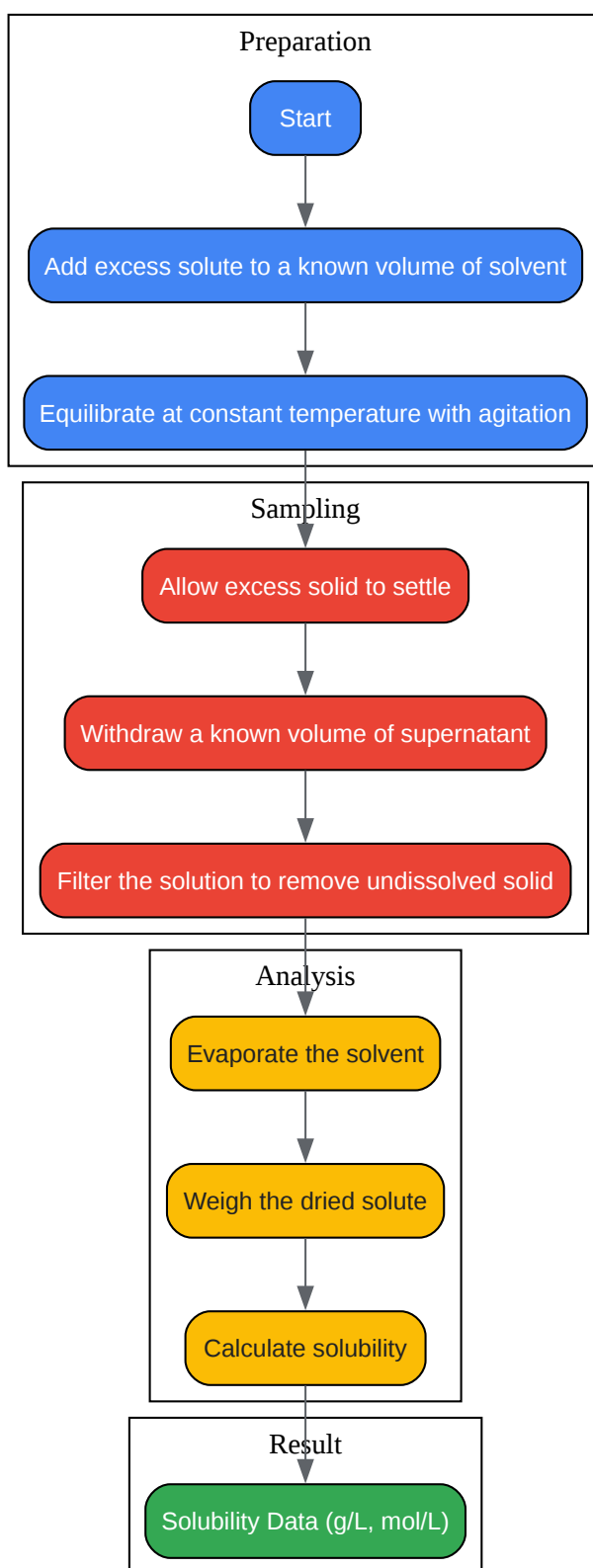
- Calculate the mass of the dissolved solid by subtracting the initial weight of the empty dish or vial from the final weight.
- The solubility can be expressed in various units, such as g/L, mg/mL, or mol/L, by dividing the mass of the dissolved solid by the volume of the solvent used.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2-phenyl-1H-imidazole-4,5-dicarbonitrile** and the selected organic solvents for specific handling and disposal instructions.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Experimental workflow for solubility determination.

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- To cite this document: BenchChem. [Solubility Profile of 2-Phenyl-1H-imidazole-4,5-dicarbonitrile: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184330#solubility-of-2-phenyl-1h-imidazole-4-5-dicarbonitrile-in-organic-solvents]

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